

Application Note: High-Performance Liquid Chromatography Method for Cyanocobalamin Quantification

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Compound of Interest

Compound Name: C63H88CoN14O14P

Cat. No.: B16325176

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Cyanocobalamin, a synthetic form of vitamin B12, is crucial in various physiological processes, including DNA synthesis and red blood cell formation. Accurate quantification of cyanocobalamin is essential in pharmaceutical formulations, food products, and clinical samples to ensure proper dosage and nutritional value. High-Performance Liquid Chromatography (HPLC) with UV detection is a widely used analytical technique for this purpose due to its high specificity, sensitivity, and accuracy. This document provides a detailed protocol for the quantification of cyanocobalamin using a reversed-phase HPLC method.

Experimental Protocols

This section details the necessary equipment, reagents, and procedures for the quantification of cyanocobalamin.

Instrumentation and Chromatographic Conditions

A standard HPLC system equipped with a UV-Vis detector is required. The specific conditions for the analysis are summarized in the table below.

Parameter	Condition
HPLC System	Isocratic Pumping System with UV-Vis Detector
Column	Hypersil BDS C-18, 150mm x 4.6mm, 5µm
Mobile Phase	Methanol : Phosphate Buffer (pH 7.0) (30:70 v/v)[1][2]
Flow Rate	1.4 mL/min[1][2]
Injection Volume	20 µL
Column Temperature	30°C
Detection Wavelength	278 nm[1][2]
Run Time	Approximately 6 minutes[1][2]

Reagent and Standard Preparation

2.1. Reagents

- Methanol (HPLC Grade)
- Monobasic Potassium Phosphate
- Sodium Hydroxide
- Deionized Water
- Cyanocobalamin Reference Standard
- Ascorbic Acid (Internal Standard)[1]

2.2. Preparation of Phosphate Buffer (pH 7.0) To prepare the phosphate buffer, dissolve an appropriate amount of monobasic potassium phosphate in deionized water. Adjust the pH to 7.0 using a 0.2M sodium hydroxide solution.

2.3. Preparation of Mobile Phase Mix methanol and the prepared phosphate buffer (pH 7.0) in a 30:70 volume-to-volume ratio. Degas the mobile phase using a suitable method like sonication before use.

2.4. Preparation of Standard Solutions Accurately weigh and dissolve 50 mg of cyanocobalamin reference standard in the mobile phase in a 100 mL volumetric flask to obtain a stock solution.[1] Prepare a series of working standard solutions by further diluting the stock solution with the mobile phase to achieve concentrations ranging from 0.005% to 0.03%.[1]

2.5. Preparation of Internal Standard Solution Prepare a stock solution of ascorbic acid (internal standard) at a concentration of 0.04 mg/mL in the mobile phase.[2]

Sample Preparation

The sample preparation method will vary depending on the matrix.

3.1. Pharmaceutical Injections Dilute the cyanocobalamin injection formulation with the mobile phase to fall within the calibration curve's concentration range.

3.2. Food and Biological Samples For food samples, an extraction process is necessary to isolate the cyanocobalamin. This often involves enzymatic treatment to release protein-bound vitamin B12.[3] A typical procedure involves:

- Homogenizing the sample.
- Adding a sodium acetate buffer and enzymes (e.g., pepsin and amylase) in the presence of cyanide.[4]
- Incubating the mixture to facilitate enzymatic digestion.
- Centrifuging or filtering the extract to remove solid debris.[4]
- The resulting supernatant can then be further purified, if necessary, using techniques like immunoaffinity chromatography before HPLC analysis.[4]

Analytical Procedure

- Equilibrate the HPLC system with the mobile phase until a stable baseline is achieved.

- Inject 20 µL of each standard solution and the internal standard into the HPLC system.
- Construct a calibration curve by plotting the peak area ratio (cyanocobalamin/internal standard) against the concentration of the cyanocobalamin standards.
- Inject 20 µL of the prepared sample solution into the HPLC system.
- Determine the concentration of cyanocobalamin in the sample by interpolating its peak area ratio from the calibration curve.

Method Validation Data

The described HPLC method has been validated according to ICH guidelines, demonstrating its suitability for the intended purpose.^[5]

Validation Parameter	Result
Linearity (R ²)	0.996 ^{[1][2]}
Limit of Detection (LOD)	0.0228 µg/mL ^{[1][2]}
Limit of Quantification (LOQ)	0.069 µg/mL ^{[1][2]}
Accuracy (% Recovery)	94.36% - 99.00% ^[5]
Precision (RSD%)	Within-run: 1.682%, Between-run: 1.656% ^[5]

Visualizations

Experimental Workflow

The following diagram illustrates the overall workflow for the quantification of cyanocobalamin using HPLC.

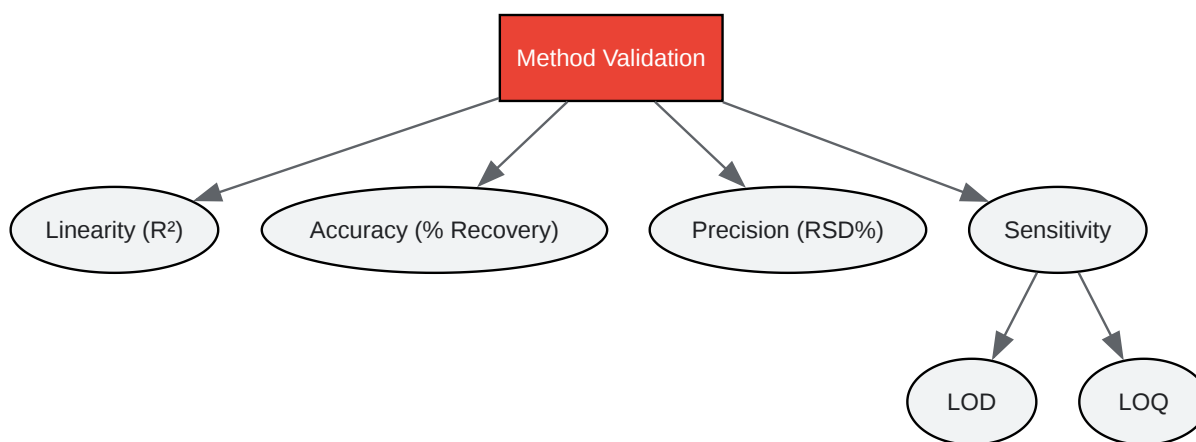


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Caption: HPLC workflow for cyanocobalamin quantification.

Logical Relationship of Method Validation

The following diagram outlines the key parameters assessed during the validation of the analytical method.



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Caption: Key parameters of HPLC method validation.

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